

A Comparative Guide to the Structural Elucidation of N-(4-hydroxyphenyl)-4-methoxybenzamide

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Compound of Interest

Compound Name: *N*-(4-hydroxyphenyl)-4-methoxybenzamide

CAS No.: 23600-48-8

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In the landscape of drug discovery and materials science, the precise determination of a molecule's three-dimensional structure is paramount. It is the bedrock upon which we build our understanding of its physicochemical properties, biological activity, and potential applications. This guide provides an in-depth comparison of methodologies for the structural determination of **N-(4-hydroxyphenyl)-4-methoxybenzamide**, a compound of interest for its potential pharmacological activities. While a definitive crystal structure for this specific molecule is not publicly available as of this writing, we will draw upon crystallographic data from closely related analogues to provide a robust comparative analysis. This approach mirrors the real-world challenges researchers often face, where data from similar structures can provide invaluable predictive insights.

The Gold Standard: Single-Crystal X-ray Diffraction

Single-crystal X-ray diffraction (SC-XRD) stands as the unequivocal gold standard for determining the absolute three-dimensional structure of a crystalline solid. The technique

provides precise atomic coordinates, bond lengths, bond angles, and details of intermolecular interactions.

Experimental Protocol: A Self-Validating Workflow

The successful determination of a crystal structure via SC-XRD is a multi-step process that requires meticulous attention to detail.

Step 1: Synthesis and Crystallization

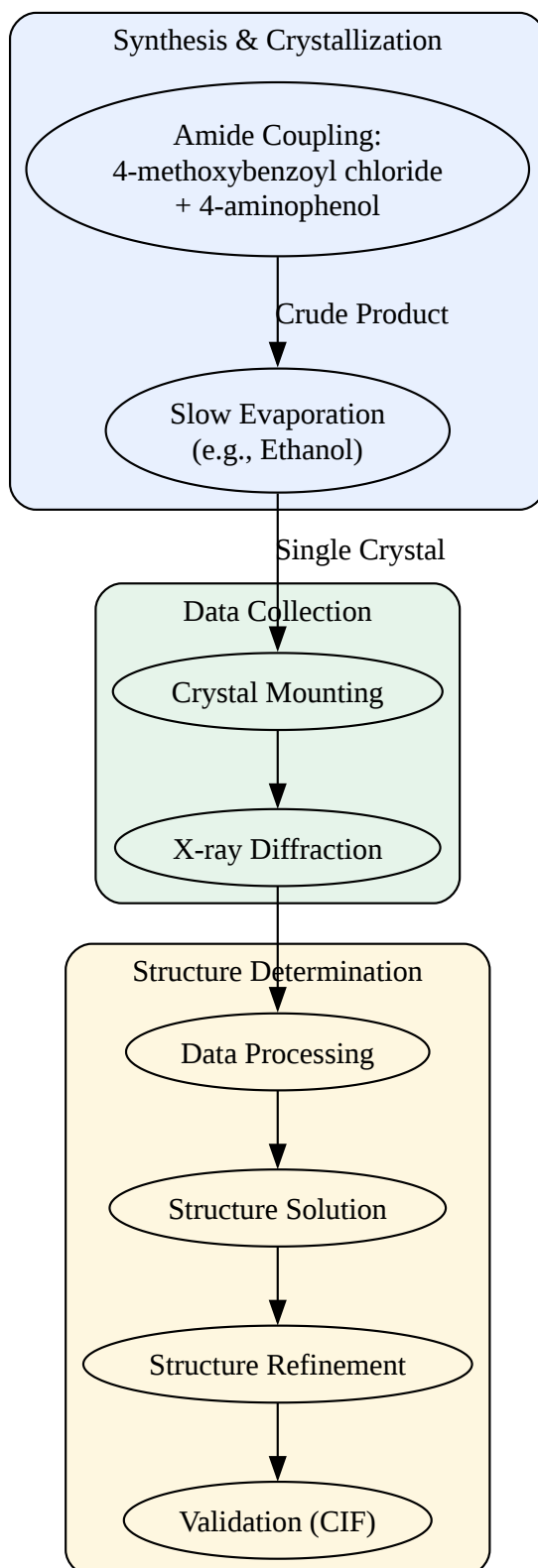
The synthesis of **N-(4-hydroxyphenyl)-4-methoxybenzamide** can be achieved via the amidation of 4-methoxybenzoyl chloride with 4-aminophenol. The critical and often most challenging step is the growth of high-quality single crystals. A common method is slow evaporation from a suitable solvent or solvent mixture. For analogous compounds like 4-methoxy-N-phenylbenzamide, colorless prisms have been obtained by recrystallization from ethanol^[1].

Step 2: Data Collection

A suitable single crystal is mounted on a goniometer and placed in a stream of cold nitrogen gas (typically 100 K) to minimize thermal vibrations. The crystal is then exposed to a monochromatic X-ray beam, and the diffraction pattern is collected on a detector.

Step 3: Structure Solution and Refinement

The collected diffraction data is processed to yield a set of structure factors. These are then used to solve the phase problem and generate an initial electron density map. From this map, the positions of the atoms are determined. The structural model is then refined to achieve the best possible fit to the experimental data.



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Predicted Structural Parameters from Analogues

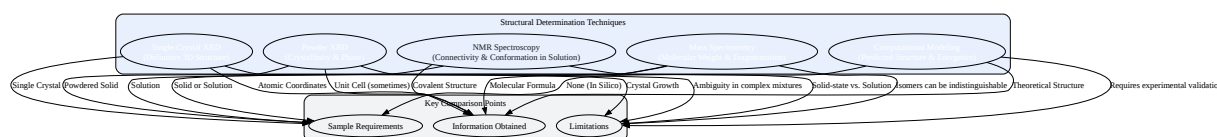
Based on published data for structurally related compounds, we can anticipate key structural features of **N-(4-hydroxyphenyl)-4-methoxybenzamide**.

Parameter	Predicted Value/Range	Analogue(s)
Crystal System	Triclinic or Orthorhombic	4-methoxy-N-phenylbenzamide (Triclinic)[1], N-(4-Hydroxyphenyl)-3,4,5-trimethoxybenzamide (Orthorhombic)[2]
Space Group	P-1 or Pna21	4-methoxy-N-phenylbenzamide (P-1)[3], N-(3-Hydroxyphenyl)-3-methoxybenzamide (Pna21)[4]
Dihedral Angle (between benzene rings)	60-75°	N-(4-Hydroxyphenyl)-3,4,5-trimethoxybenzamide (71.59°)[2], 4-methoxy-N-phenylbenzamide (65.18°)[1]
Hydrogen Bonding	N-H...O and O-H...O	N-(4-Hydroxyphenyl)-3,4,5-trimethoxybenzamide[2], 4-methoxy-N-phenylbenzamide[1]

These predictions provide a valuable starting point for the analysis of experimental data and highlight the expected non-planar conformation and the significant role of hydrogen bonding in the crystal packing.

Alternative and Complementary Techniques: A Comparative Analysis

While SC-XRD is the definitive method, other techniques provide valuable, albeit less complete, structural information. The choice of technique often depends on the nature of the sample and the specific information required.



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Powder X-ray Diffraction (PXRD)

PXRD is a rapid and non-destructive technique used to analyze polycrystalline materials. It provides information about the crystalline phases present in a sample. While it does not provide the detailed atomic arrangement of SC-XRD, it is invaluable for phase identification, purity assessment, and studying polymorphism. For instance, in the case of N-(3-hydroxyphenyl)-3-methoxybenzamide, PXRD would be essential to distinguish between its two known polymorphs[4].

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for determining the covalent structure of a molecule in solution. ^1H and ^{13}C NMR would confirm the presence of the 4-hydroxyphenyl and 4-methoxyphenyl moieties and the amide linkage in **N-(4-hydroxyphenyl)-4-methoxybenzamide**. Advanced 2D NMR techniques like COSY, HSQC, and HMBC can establish the connectivity of the entire molecule. However, NMR provides an average structure in solution, which may differ from the solid-state conformation due to crystal packing forces.

Mass Spectrometry (MS)

Mass spectrometry provides a highly accurate measurement of the molecular weight of a compound, confirming its elemental composition. Fragmentation patterns observed in tandem

MS experiments can further corroborate the proposed structure by identifying characteristic fragments of the molecule.

Computational Modeling

In the absence of experimental single-crystal data, computational modeling, particularly Density Functional Theory (DFT), can be used to predict the lowest energy conformation of a molecule. These predicted structures can provide insights into bond lengths, angles, and dihedral angles, which can then be compared with data from analogous crystal structures to build confidence in the model.

Conclusion: An Integrated Approach

The comprehensive structural characterization of **N-(4-hydroxyphenyl)-4-methoxybenzamide** is best achieved through an integrated approach. While single-crystal X-ray diffraction remains the ultimate goal for unambiguous solid-state structure determination, techniques such as NMR and mass spectrometry are essential for confirming the covalent structure and molecular formula. Powder XRD is crucial for analyzing the bulk material for crystallinity and polymorphism. In the absence of suitable single crystals, a combination of these experimental techniques with computational modeling provides a powerful and scientifically rigorous pathway to understanding the structural intricacies of this and other important molecules.

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